

Application Notes & Protocols: Field Sampling and Measurement of Chlorophyll-c in Oceanography

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Compound of Interest

Compound Name: chlorophyll c

Cat. No.: B1171883

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Introduction

Chlorophyll-c is a key accessory photosynthetic pigment found in many ecologically significant marine phytoplankton groups, including diatoms, dinoflagellates, and haptophytes.^[1] Unlike chlorophyll-a, which is ubiquitous among all photosynthetic algae, the presence and concentration of chlorophyll-c can serve as a valuable chemotaxonomic marker to identify and quantify these specific algal populations. Accurate measurement of chlorophyll-c is therefore critical for studies related to marine primary productivity, phytoplankton community structure, and ocean biogeochemistry.

These application notes provide detailed protocols for field sampling, preservation, extraction, and measurement of chlorophyll-c from seawater samples. The methodologies cover traditional spectrophotometric techniques, which allow for the simultaneous determination of chlorophylls a, b, and c, as well as an overview of more advanced chromatographic methods.

Field Sampling and Sample Preservation

Proper collection and preservation of water samples are crucial first steps to prevent pigment degradation.^[2] Pigments are sensitive to light and heat, so samples should be handled under low-light conditions and kept cool throughout the process.^{[2][3]}

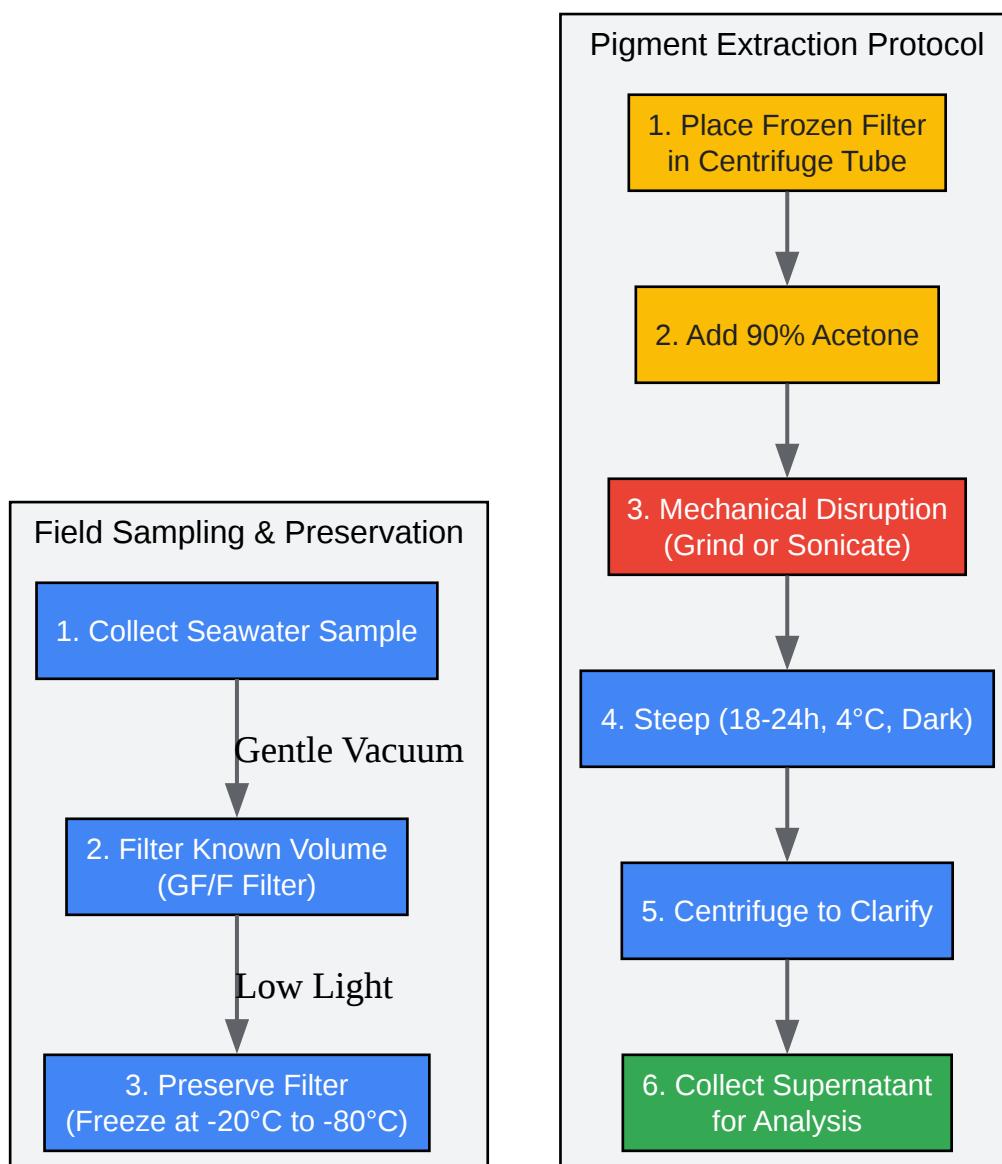
Experimental Protocol: Water Filtration and Sample Storage

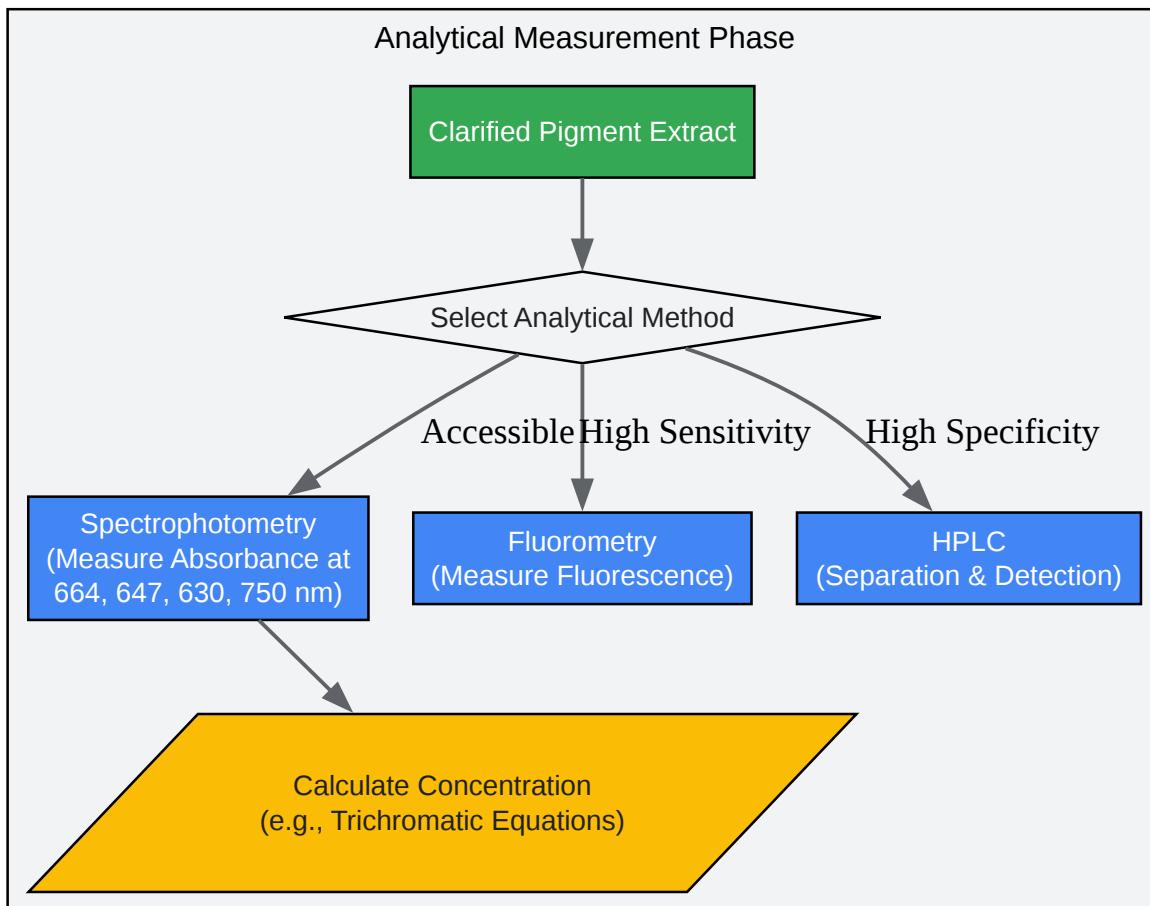
- Water Collection: Collect seawater samples from the desired depth using a non-toxic water sampler (e.g., Niskin bottle) or a pump system.[2] The volume of water required will depend on the expected phytoplankton biomass and the analytical method's sensitivity. For open ocean (oligotrophic) waters, 2-4 liters may be necessary, while for coastal (eutrophic) waters, 100-500 mL may suffice.[4][5]
- Filtration Setup: Under subdued light, set up a filtration manifold. Place a glass fiber filter (e.g., Whatman GF/F, 0.7 µm nominal pore size) onto the filter holder using clean forceps.[2] This filter type is widely used for its high retention efficiency of small particles.[2]
- Filtration: Gently mix the water sample by inverting the collection bottle. Measure a known volume of seawater using a graduated cylinder and pour it into the filter funnel.[5] Apply a gentle vacuum (not exceeding 0.3 bar or 5 mm Hg) to filter the sample.[2][6] High vacuum can cause cell rupture and loss of pigments.
- Filter Rinsing: Once the majority of the water has passed through, rinse the inner walls of the filter funnel with a small amount of filtered seawater or an isotonic solution to ensure all particles are collected on the filter.[7]
- Filter Removal and Storage: After all water has passed through, remove the filter using forceps. Fold the filter in half with the particulate side inwards. Blot the outside of the filter with a paper towel to remove excess water.
- Preservation: Place the folded filter into a labeled cryovial or wrap it in aluminum foil.[3][4] Immediately freeze the sample. For short-term storage (up to 24 days), -20°C is acceptable.[8] For long-term storage, quick-freezing in liquid nitrogen (-196°C) followed by storage at -80°C is recommended to minimize pigment degradation.[9][10]

Data Presentation: Sample Collection Parameters

Parameter	Recommendation	Rationale	Citations
Filter Type	Glass Fiber Filter (GF/F), 0.7 µm nominal pore size	High retention efficiency for picoplankton.	[2]
Sample Volume	0.2 L - 4 L	Varies with phytoplankton concentration; chosen to ensure visible color on the filter.	[4] [5]
Vacuum Pressure	< 0.3 bar (22.5 cm Hg)	Prevents cell lysis and loss of pigment.	[2]
Storage Temperature	-20°C (short-term) or -80°C (long-term)	Minimizes enzymatic degradation of chlorophylls.	[8] [9] [10]
Storage Duration	Up to 48 hours (refrigerated, pre-filtration); up to 24 days (frozen filter).	Pigments degrade over time, even when frozen.	[8]

Visualization: Field Sampling Workflow





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